

Application Note: Quantification of Benzophenones in Cereal-Based Foods Using Deuterated Standards

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Compound of Interest

Compound Name: *Benzophenone-2,3,4,5,6-d5*

CAS No.: 2694-78-2

Cat. No.: B1340730

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Introduction

Benzophenones are a class of organic compounds used as photoinitiators in UV-cured inks and coatings for food packaging materials.[1][2] Concerns have been raised regarding the migration of these compounds from packaging into foodstuffs, particularly those with high-fat content or that undergo heating.[1][3] Cereal-based foods are a significant dietary staple and are often packaged in materials that may contain benzophenones, leading to potential consumer exposure.[4] Regulatory bodies, such as the European Food Safety Authority (EFSA), have established limits for the migration of certain benzophenones into food to ensure consumer safety.[5][6]

Accurate and reliable quantification of benzophenones in complex food matrices like cereals is crucial for monitoring compliance and assessing dietary exposure. The use of isotope-labeled internal standards, particularly deuterated standards, is an essential technique in mass spectrometry-based analytical methods to achieve high accuracy and precision.[7][8] Deuterated internal standards are chemically identical to the target analytes, differing only in

the substitution of hydrogen atoms with deuterium.[8] This subtle mass difference allows them to be distinguished by a mass spectrometer while ensuring they exhibit nearly identical behavior during sample preparation and chromatographic separation.[9] The co-elution of the deuterated standard with the native analyte effectively compensates for variations in extraction efficiency, matrix effects (ion suppression or enhancement), and instrument response, leading to more robust and reliable quantification.[7][10]

This application note provides a detailed protocol for the quantification of various benzophenone derivatives in cereal-based foods using deuterated internal standards coupled with ultra-high-performance liquid chromatography-tandem mass spectrometry (UHPLC-MS/MS). The methodology is designed to be robust, sensitive, and accurate, addressing the challenges associated with complex food matrices.

Materials and Reagents

Chemicals and Solvents

- Acetonitrile (ACN), LC-MS grade
- Methanol (MeOH), LC-MS grade
- Water, LC-MS grade
- Formic acid, LC-MS grade
- Acetic acid, analytical grade
- Anhydrous magnesium sulfate (MgSO_4)
- Sodium chloride (NaCl)

Standards

- Native Benzophenone Standards: Benzophenone (BP), 2-hydroxybenzophenone (2-OHBP), 4-hydroxybenzophenone (4-OHBP), 4-methylbenzophenone (4-MBP), benzophenone-1 (BP-1), benzophenone-2 (BP-2), benzophenone-3 (BP-3), benzophenone-8 (BP-8), methyl-2-benzoylbenzoate (M2BB), and 4-phenylbenzophenone (PBZ). All standards should be of high purity ($\geq 98\%$).

- Deuterated Internal Standards (IS): Benzophenone-d₅ (BP-d₅), 2,4-dihydroxybenzophenone-¹³C₆ (¹³C₆-diOHBP), 4-hydroxybenzophenone-d₄ (4-OHBP-d₄), 4-methylbenzophenone-d₃ (4-MBP-d₃), benzophenone-1-d₅ (BP-1-d₅), benzophenone-3-d₅ (BP-3-d₅), and benzophenone-8-d₃ (BP-8-d₃).^{[11][12]} Isotopic purity should be ≥98%.^[8]

Equipment

- Homogenizer (e.g., blade grinder or ball mill)
- Analytical balance
- Vortex mixer
- Centrifuge capable of 6000 x g
- Nitrogen evaporator
- UHPLC system coupled to a triple quadrupole mass spectrometer (MS/MS)
- Polypropylene (PP) centrifuge tubes (15 mL and 50 mL)
- Syringe filters (0.22 μm)

Experimental Protocols

Standard Solution Preparation

- Stock Solutions (1000 mg/L): Prepare individual stock solutions of each native benzophenone and deuterated internal standard in acetonitrile.^[11] Store at -20°C.
- Working Standard Solutions (10 mg/L): Prepare intermediate working solutions by diluting the stock solutions with methanol.^[11]
- Calibration Curve Solutions: Prepare a series of calibration standards by spiking the appropriate amounts of the native benzophenone working solutions into a blank matrix extract. A typical calibration range is 0.4–20 ng/g.^[11] Each calibration level should contain a constant concentration of the deuterated internal standard mixture.

- Internal Standard Spiking Solution: Prepare a mixed solution of all deuterated internal standards in methanol at a concentration suitable for spiking into samples (e.g., 20 µg/L).[\[13\]](#)

Sample Preparation: Modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe)

The QuEChERS method is a widely adopted sample preparation technique that offers high recovery and effective cleanup for a broad range of analytes in food matrices.[\[5\]](#)[\[11\]](#)

- Homogenization: Homogenize the cereal sample to a fine powder to ensure a representative sample and increase the surface area for extraction.[\[5\]](#)
- Extraction:
 - Weigh 5 g of the homogenized cereal sample into a 50 mL polypropylene tube.[\[11\]](#)
 - Add 100 µL of the deuterated internal standard spiking solution (e.g., at 40 µg/L).[\[11\]](#)
 - Add 10 mL of deionized water and 10 mL of acetonitrile containing 1% acetic acid.[\[11\]](#)
 - Vortex vigorously for 1 minute.
 - Add 4 g of anhydrous MgSO₄ and 1 g of NaCl.[\[11\]](#)
 - Immediately vortex for another 1 minute to prevent the formation of salt agglomerates.
- Centrifugation: Centrifuge the tube at 6000 x g for 5 minutes.[\[11\]](#)
- Supernatant Transfer: Carefully transfer the upper acetonitrile layer to a clean tube.
- Evaporation and Reconstitution: Evaporate the extract to dryness under a gentle stream of nitrogen. Reconstitute the residue in a suitable volume (e.g., 1 mL) of the initial mobile phase composition.
- Filtration: Filter the reconstituted extract through a 0.22 µm syringe filter into an autosampler vial for UHPLC-MS/MS analysis.

Instrumental Analysis: UHPLC-MS/MS

- Chromatographic Conditions:
 - Column: A C18 reversed-phase column is commonly used (e.g., 50 mm x 2.1 mm, 1.7 μ m).
 - Mobile Phase: A gradient elution using water with 0.1% formic acid (A) and methanol or acetonitrile with 0.1% formic acid (B) is typical.[\[14\]](#)
 - Flow Rate: 0.3 mL/min.[\[14\]](#)
 - Injection Volume: 10 μ L.[\[14\]](#)
- Mass Spectrometry Conditions:
 - Ionization Mode: Electrospray Ionization (ESI) in both positive and negative modes may be necessary to cover a wide range of benzophenone derivatives.
 - Detection Mode: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity. At least two MRM transitions (a quantifier and a qualifier) should be monitored for each analyte and its corresponding deuterated internal standard.[\[14\]](#)
 - Source Parameters: Optimize nebulizing gas, heating gas, and drying gas flow rates, as well as the interface temperature and voltage to achieve maximum sensitivity.[\[14\]](#)

Method Validation

The analytical method must be validated according to established guidelines to ensure its reliability.[\[12\]](#)[\[15\]](#)

- Linearity: Assess the linearity of the calibration curves by plotting the peak area ratio of the analyte to its deuterated internal standard against the analyte concentration. A coefficient of determination (R^2) > 0.99 is desirable.[\[5\]](#)[\[11\]](#)
- Matrix Effect: Evaluate the matrix effect by comparing the slope of the matrix-matched calibration curve to that of a solvent-based calibration curve. The use of deuterated internal standards is crucial to compensate for matrix-induced signal suppression or enhancement.[\[10\]](#)[\[11\]](#)

- Limit of Detection (LOD) and Limit of Quantification (LOQ): Determine the LOD and LOQ based on the signal-to-noise ratio (S/N), typically $S/N = 3$ for LOD and $S/N = 10$ for LOQ.[\[11\]](#)[\[13\]](#)
- Accuracy and Precision: Evaluate accuracy (as percent recovery) and precision (as relative standard deviation, RSD) by analyzing spiked blank cereal samples at multiple concentration levels on the same day (intraday) and on different days (interday).[\[11\]](#)[\[15\]](#)

Data Presentation

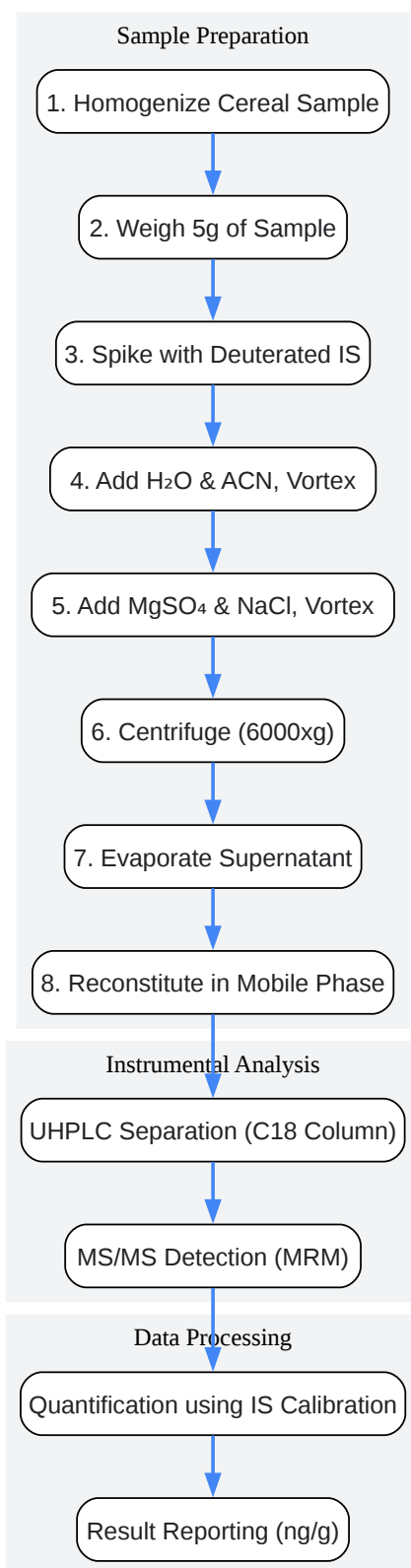
Table 1: Optimized MRM Transitions for Benzophenones and Deuterated Standards

Compound	Precursor Ion (m/z)	Product Ion (m/z) (Quantifier)	Product Ion (m/z) (Qualifier)
Benzophenone (BP)	183.1	105.1	77.1
BP-d ₅	188.1	110.1	82.1
4-Hydroxybenzophenone	199.1	121.1	93.1
4-OHBP-d ₄	203.1	125.1	97.1
4-Methylbenzophenone	197.1	119.1	91.1
4-MBP-d ₃	200.1	122.1	91.1
Additional compounds as needed			

Table 2: Method Validation Summary

Parameter	Result	Acceptance Criteria
Linearity (R^2)	> 0.997	> 0.99
LOD (ng/g)	0.001 - 0.289	-
LOQ (ng/g)	0.003 - 0.867	-
Recovery (%)	79 - 121	70 - 120%
Intraday Precision (RSD%)	1.4 - 20.8	< 20%
Interday Precision (RSD%)	3.2 - 23.9	< 20%
Data presented are representative and may vary based on the specific analytes and matrix. [11]		

Visualization



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Caption: Overall workflow for the quantification of benzophenones in cereals.

Discussion

Causality Behind Experimental Choices

- **Choice of Deuterated Standards:** The structural and chemical similarity of deuterated standards to their native counterparts ensures they behave almost identically throughout the analytical process.^{[7][9]} This is critical for correcting the significant matrix effects often observed in complex food samples like cereals, where other compounds can interfere with the ionization of the target analytes.^{[10][11]} Their use compensates for analyte loss during the multi-step sample preparation, leading to higher accuracy and precision.^[8]
- **Sample Preparation Method:** The QuEChERS approach was selected for its efficiency in terms of time, solvent consumption, and effectiveness in removing a significant portion of matrix interferences such as fats and pigments.^{[5][11]} The addition of MgSO_4 facilitates the removal of water, while NaCl helps in the partitioning of acetonitrile from the aqueous layer.^[11]
- **Instrumental Technique:** UHPLC-MS/MS is the gold standard for trace-level quantification of contaminants in food. UHPLC provides rapid and high-resolution separation, while tandem mass spectrometry offers unparalleled selectivity and sensitivity through MRM, minimizing the potential for false positives.^{[11][16]}

Self-Validating System

The protocol incorporates several self-validating checks. The use of a deuterated internal standard for each analyte (where commercially available) provides a continuous internal check for each sample. Any significant deviation in the recovery of the internal standard can indicate a problem with the sample preparation for that specific sample. Furthermore, the analysis of quality control (QC) samples at different concentrations alongside the unknown samples ensures that the instrument's performance and the method's accuracy are maintained throughout the analytical run. The monitoring of two MRM transitions for each compound, with the requirement that their ion ratio remains constant, provides an additional layer of confirmation for the identity of the detected analytes.

Conclusion

This application note details a robust and validated method for the quantification of benzophenones in cereal-based foods. The strategic use of deuterated internal standards in conjunction with a modified QuEChERS sample preparation and UHPLC-MS/MS analysis provides the necessary accuracy, precision, and sensitivity to meet regulatory requirements and ensure food safety. This methodology is well-suited for routine monitoring in food safety laboratories and for research purposes aimed at assessing dietary exposure to these potential contaminants.

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